A Technical Guide to the Applications of 4-Propionylpyridine in Modern Synthesis

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Compound of Interest

Compound Name:	*4-Propionylpyridine*
CAS No.:	*1701-69-5*
Cat. No.:	*B1663938*

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This guide provides an in-depth exploration of **4-Propionylpyridine** (CAS No: 1701-69-5), a versatile heterocyclic ketone. Primarily aimed at researchers, chemists, and professionals in drug development, this document elucidates the compound's chemical properties, its pivotal role as a synthetic intermediate, and its applications in the creation of complex molecules. We will delve into key reaction mechanisms and provide practical insights into its use in the laboratory, grounding all claims in authoritative scientific literature.

Introduction to 4-Propionylpyridine: A Profile

4-Propionylpyridine, also known as 1-(4-Pyridinyl)-1-propanone or ethyl 4-pyridyl ketone, is a substituted pyridine derivative.[1][2] The structure features a pyridine ring functionalized with a propionyl group at the 4-position. This combination of an aromatic, electron-deficient heterocycle and a reactive ketone moiety makes it a valuable and versatile building block in organic synthesis.[3][4] The pyridine scaffold itself is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs, which underscores the importance of its functionalized derivatives.[4][5]

Chemical and Physical Properties

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A clear understanding of a compound's physical properties is essential for its safe handling, storage, and application in experimental design. **4-Propionylpyridine** is characterized by the following properties:

Property	Value	Source
CAS Number	1701-69-5	[1][6]
Molecular Formula	C_8H_9NO	[1]
Molecular Weight	135.17 g/mol	[1]
Boiling Point	89-90°C at 2 mmHg	[6]
Density	1.034 g/cm³	[6]
Refractive Index	1.5220	[6]
Storage	Inert atmosphere, Room Temperature	[1][6]

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// Add implicit hydrogens for clarity C1 -- H1; C2 -- H2; C3 -- H3; C4 -- H4; C7 -- H5; C7 -- H6; C8 -- H7; C8 -- H8; C8 -- H9; } Figure 1: Chemical Structure of **4-Propionylpyridine**.

Core Application: A Versatile Synthetic Intermediate

The primary utility of **4-Propionylpyridine** lies in its role as an intermediate for synthesizing more complex molecules.[1] The pyridine ring is a common motif in pharmaceuticals and agrochemicals, valued for its ability to engage in hydrogen bonding and its overall metabolic stability.[3][5] The propionyl group provides a reactive handle that can be readily transformed into a variety of other functional groups.

In Pharmaceutical and Agrochemical Synthesis

Pyridine and its derivatives are foundational building blocks in drug design.[3][4] They are integral to drugs across a wide therapeutic spectrum, including antimicrobial, antiviral, anticancer, and antihypertensive agents.[5] **4-Propionylpyridine** serves as a precursor in multi-step syntheses, where the propionyl side chain is modified to achieve the desired final structure and biological activity.

Similarly, in the agrochemical industry, pyridine-based compounds are used to develop potent herbicides and fungicides.[7] The synthetic pathways to these products often involve intermediates like **4-Propionylpyridine**.

Transformation to 4-Propylpyridine

One of the most direct and significant applications of **4-Propionylpyridine** is its conversion to 4-Propylpyridine. This is achieved through the reduction of the carbonyl group to a methylene group. 4-Propylpyridine is a valuable compound in its own right, used as a building block in materials science and as an intermediate in the synthesis of other complex organic compounds.[8]

The choice of reducing agent is critical and depends on the desired outcome and reaction conditions.

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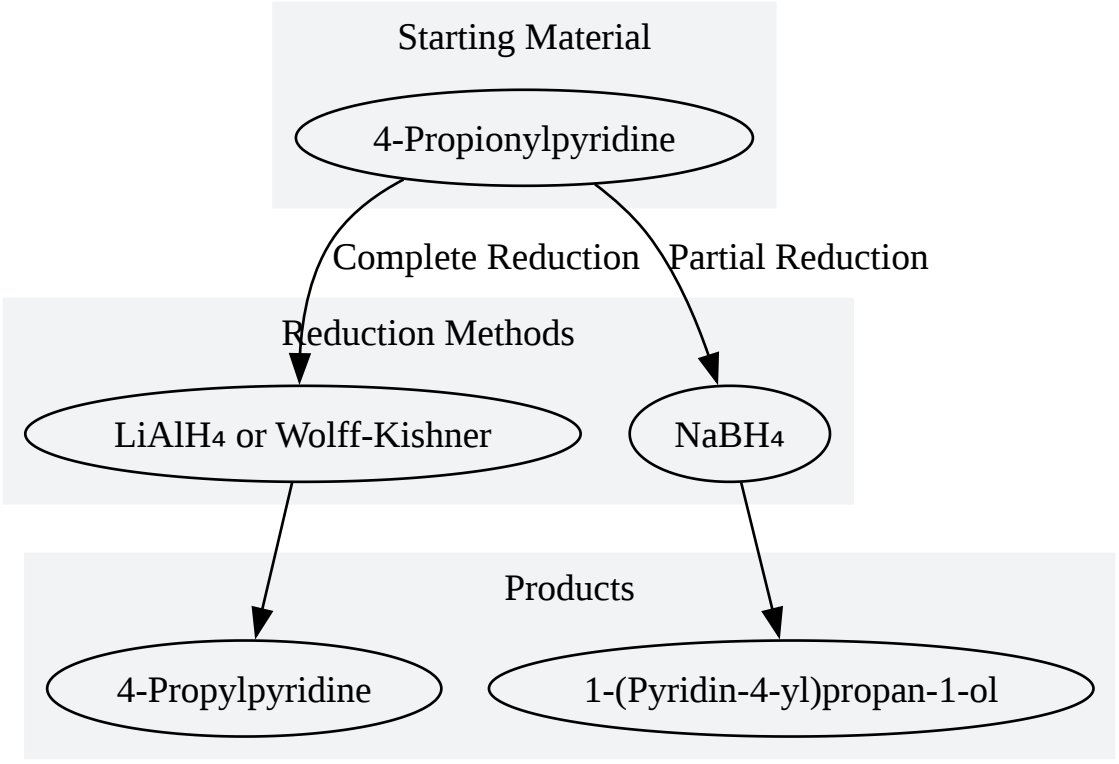
- Sodium borohydride ($NaBH_4$) is a milder reducing agent that would typically reduce the ketone to a secondary alcohol.
- Lithium aluminum hydride ($LiAlH_4$) is a much stronger reducing agent capable of reducing the carbonyl directly to a methylene group, though it requires stringent anhydrous conditions. [8]
- Catalytic hydrogenation (e.g., using H_2/Pd-C) or Wolff-Kishner/Clemmensen reductions are also established methods for this transformation.



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Key Chemical Transformations and Experimental Insight

The reactivity of **4-Propionylpyridine** is dictated by its two main components: the electron-deficient pyridine ring and the electrophilic carbonyl carbon of the propionyl group.

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Reactions at the Pyridine Ring

The pyridine ring is generally deactivated towards electrophilic aromatic substitution due to the electron-withdrawing nature of the nitrogen atom.[9] Such reactions, if they occur, typically require harsh conditions and direct the incoming electrophile to the 3-position.[10] Conversely, the ring is more susceptible to nucleophilic substitution, especially at the 2- and 4-positions. The presence of the propionyl group at the 4-position further influences this reactivity.

Protocol: Reduction of **4-Propionylpyridine** to 1-(Pyridin-4-yl)propan-1-ol

This protocol describes a standard laboratory procedure for the selective reduction of the ketone to an alcohol using sodium borohydride. This method is chosen for its operational simplicity and high selectivity, avoiding the need for the more hazardous and moisture-sensitive $LiAlH_4$.

Objective: To synthesize 1-(Pyridin-4-yl)propan-1-ol from **4-Propionylpyridine**.

Materials:

- **4-Propionylpyridine** (1.0 eq)
- Sodium borohydride ($NaBH_4$) (1.1 eq)
- Methanol (solvent)
- Deionized water
- Dichloromethane (DCM) or Ethyl Acetate (for extraction)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask, magnetic stirrer, ice bath, separatory funnel, rotary evaporator.

Procedure:

- Reaction Setup: Dissolve **4-Propionylpyridine** (1.0 eq) in methanol in a round-bottom flask equipped with a magnetic stir bar. Place the flask in an ice bath and stir until the solution

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reaches 0-5°C.

  - Rationale: The reaction is exothermic; cooling prevents potential side reactions and ensures controlled reduction. Methanol is a common solvent that readily dissolves both the substrate and the reducing agent.

- Addition of Reducing Agent: Slowly add sodium borohydride (1.1 eq) portion-wise to the stirred solution over 15-20 minutes. Maintain the temperature below 10°C.

  - Rationale: Portion-wise addition controls the rate of reaction and hydrogen gas evolution. A slight excess of $NaBH_4$ ensures complete conversion of the starting material.

- Reaction Monitoring: After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.

- Workup: Once the reaction is complete, cool the flask again in an ice bath. Slowly add deionized water to quench the excess $NaBH_4$.

  - Rationale: Quenching destroys unreacted borohydride and hydrolyzes the borate-ester intermediate to release the alcohol product. This process is also exothermic.

- Extraction: Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove most of the methanol. Add more water to the residue, then extract the aqueous layer three times with dichloromethane or ethyl acetate.

  - Rationale: The product alcohol is more soluble in the organic solvent than in the aqueous layer. Multiple extractions ensure maximum recovery.

- Drying and Isolation: Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.

- Purification: If necessary, purify the crude 1-(Pyridin-4-yl)propan-1-ol by flash column chromatography.

Conclusion

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4-Propionylpyridine is a chemical intermediate of significant value, particularly in the fields of pharmaceutical and agrochemical synthesis. Its utility stems from the strategic combination of a stable, biologically relevant pyridine core and a synthetically versatile propionyl side chain. Understanding its fundamental properties and reaction pathways, such as its reduction to form 4-propylpyridine or the corresponding alcohol, empowers researchers to leverage this building block for the efficient construction of complex, high-value molecules. The protocols and insights provided herein serve as a foundational guide for professionals seeking to incorporate **4-Propionylpyridine** into their synthetic programs.

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